

Physicochemical and Thermodynamic Properties of N-Methylbutylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Methylbutylamine

Cat. No.: B094570

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N-Methylbutylamine is a secondary aliphatic amine that appears as a clear, colorless liquid with an ammonia-like odor[1][2]. It is miscible in water and is classified as a flammable and corrosive liquid[3][4][5].

Table 1: General and Physical Properties of N-Methylbutylamine

Property	Value	Source(s)
Molecular Formula	C5H13N	[1][6]
Molecular Weight	87.16 g/mol	[6]
Appearance	Clear, colorless liquid	[1][2]
Odor	Ammonia-like, cheesy, fishy	[6]
Density	0.736 g/cm ³ at 25°C	[7]
0.74 g/cm ³ at 20°C	[8]	
0.7637 g/cm ³ at 15°C	[1]	
Melting Point	-75 °C	
Boiling Point	90.5-91.5 °C	[7]
91 °C	[1]	
90-92 °C at 1013 hPa	[8]	
Solubility in Water	Miscible	[1][3]
logP (Octanol/Water Partition Coefficient)	1.33	[1]

Table 2: Thermodynamic Properties of N-Methylbutylamine

Property	Value	Source(s)
Vapor Pressure	50.5 mmHg	[1]
53.7 mmHg at 25°C	[7]	
64.0704 hPa at 20°C (est.)	[6]	
83.0709 hPa at 25°C (est.)	[6]	
Enthalpy of Vaporization (ΔH_{vap})	Data available as a function of temperature (198.19 K to 547 K)	[3]
Heat Capacity at Constant Pressure (C_p)	Data available for ideal gas as a function of temperature (200 K to 1000 K)	[3]
Flash Point	35 °F (1.7 °C)	[7]
13 °C (open cup)	[4][5]	
-1 °C (closed cup)	[9]	
-4 °C	[8]	
pKa (conjugate acid)	10.9 at 25°C	[1][7]
Vapor Density	3.0 (Air = 1)	[1]

Experimental Protocols for Determination of Thermodynamic Properties

While specific experimental reports for **N-Methylbutylamine** are not detailed in the public domain, the following are established and widely accepted methodologies for determining the key thermodynamic properties of aliphatic amines.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of liquid.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles ceases and the liquid is drawn into a capillary tube is recorded as the boiling point[10][11].

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of the **N-Methylbutylamine** sample is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube filled with heating oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed.

- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops, and the liquid is drawn into the capillary tube[11].

Determination of Vapor Pressure and Enthalpy of Vaporization (Transpiration Method)

The transpiration method is a reliable technique for measuring the vapor pressure of liquids and solids, from which the enthalpy of vaporization can be derived.

Principle: A stream of an inert gas is passed through or over the sample at a constant temperature and pressure. The gas becomes saturated with the vapor of the substance. By measuring the mass loss of the sample and the volume of the inert gas, the partial pressure of the substance can be calculated using the ideal gas law. The enthalpy of vaporization is then determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation[4].

Apparatus:

- Thermostatically controlled chamber (e.g., a water bath or oven)
- Saturation chamber containing the **N-Methylbutylamine** sample
- Inert gas supply with a flow controller (e.g., nitrogen)
- Condenser or cold trap to collect the vapor
- Flow meter to measure the volume of the inert gas
- Analytical balance

Procedure:

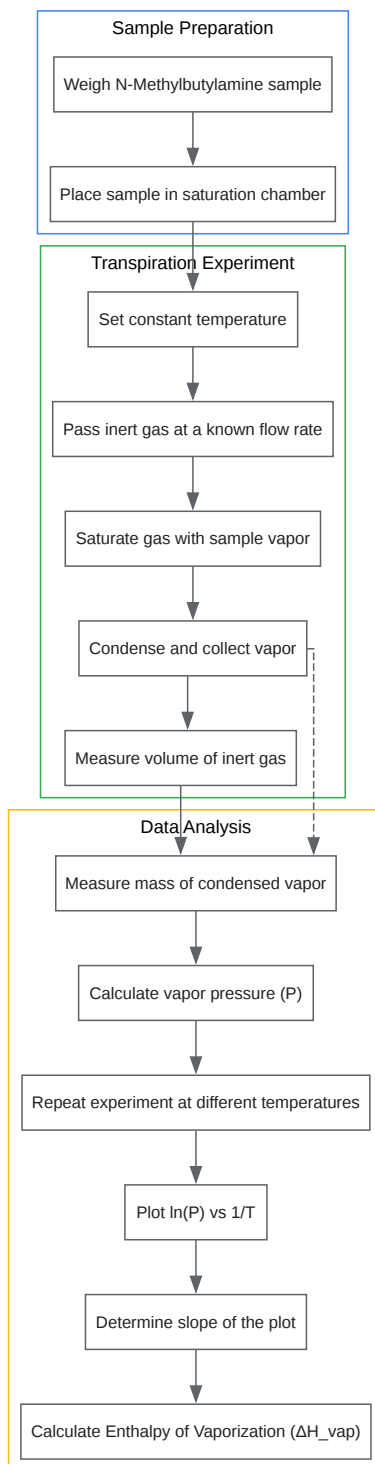
- The saturation chamber containing a known mass of **N-Methylbutylamine** is placed in the thermostatically controlled chamber and allowed to reach thermal equilibrium.
- A controlled flow of the inert gas is passed through the saturation chamber.

- The gas, now saturated with **N-Methylbutylamine** vapor, passes through a condenser or cold trap where the vapor is collected.
- The total volume of the inert gas that has passed through the chamber is measured.
- The mass of the condensed **N-Methylbutylamine** is determined by weighing the cold trap before and after the experiment, or by the mass loss of the saturation chamber.
- The vapor pressure (P) at that temperature (T) is calculated.
- The experiment is repeated at several different temperatures.
- The enthalpy of vaporization (ΔH_{vap}) is calculated from the slope of the plot of $\ln(P)$ versus $1/T$, which is equal to $-\Delta H_{\text{vap}}/R$, where R is the ideal gas constant.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the enthalpy of vaporization of **N-Methylbutylamine** using the transpiration method.

Workflow for Enthalpy of Vaporization Determination (Transpiration Method)

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Caption: Workflow for determining the enthalpy of vaporization.

Conclusion

This technical guide provides a consolidated source of information on the thermodynamic properties of **N-Methylbutylamine**. The presented data and experimental methodologies are essential for professionals involved in chemical synthesis, process design, and safety assessments. The lack of publicly available, detailed experimental protocols for this specific compound highlights an area for potential future research to further refine our understanding of its behavior under various conditions.

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- To cite this document: BenchChem. [Physicochemical and Thermodynamic Properties of N-Methylbutylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094570#n-methylbutylamine-thermodynamic-properties]

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